

The chemical structure and synthesis of Diammonium Glycyrrhizinate

Author: BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to **Diammonium Glycyrrhizinate**: Chemical Structure and Synthesis

Introduction

Diammonium Glycyrrhizinate (DG) is the diammonium salt of glycyrrhizic acid, a triterpenoid saponin that stands as the primary active and sweet-tasting constituent of the licorice root (*Glycyrrhiza glabra*).^{[1][2]} Widely recognized for its potent anti-inflammatory, antioxidant, and hepatoprotective properties, DG is a significant compound in both traditional medicine and modern drug development.^{[2][3]} Its therapeutic effects are largely attributed to its metabolite, glycyrrhetinic acid, which modulates key enzymes involved in corticosteroid metabolism.^[4] This guide provides a detailed examination of the chemical structure of **Diammonium Glycyrrhizinate** and outlines the methodologies for its synthesis and purification for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

Diammonium Glycyrrhizinate is a complex molecule structurally classified as a saponin.^[1] Its architecture features a pentacyclic triterpene core, specifically an aglycone known as 18 β -glycyrrhetinic acid. This aglycone is glycosidically linked at the C3 position to a disaccharide unit composed of two D-glucuronic acid molecules.^[5] The acidic carboxyl groups on the glycyrrhetinic acid and the two glucuronic acid moieties are neutralized by two ammonium ions, forming the stable salt.^[6]

The molecule possesses numerous defined stereocenters, contributing to its specific biological activity.^[6] The IUPAC name for the parent acid is (2S,3S,4S,5R,6R)-6-[(2S,3R,4S,5S,6S)-2-[[[(3S,4aR,6aR,6bS,8aS,11S,12aR,14aR,14bS)-11-carboxy-4,4,6a,6b,8a,11,14b-heptamethyl-14-oxo-2,3,4a,5,6,7,8,9,10,12,12a,14a-dodecahydro-1H-picen-3-yl]oxy]-6-carboxy-4,5-dihydroxyoxan-3-yl]oxy-3,4,5-trihydroxyoxane-2-carboxylic acid.^{[7][8]}



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Diagram 1: Key structural components of **Diammonium Glycyrrhizinate**.

Physicochemical Properties

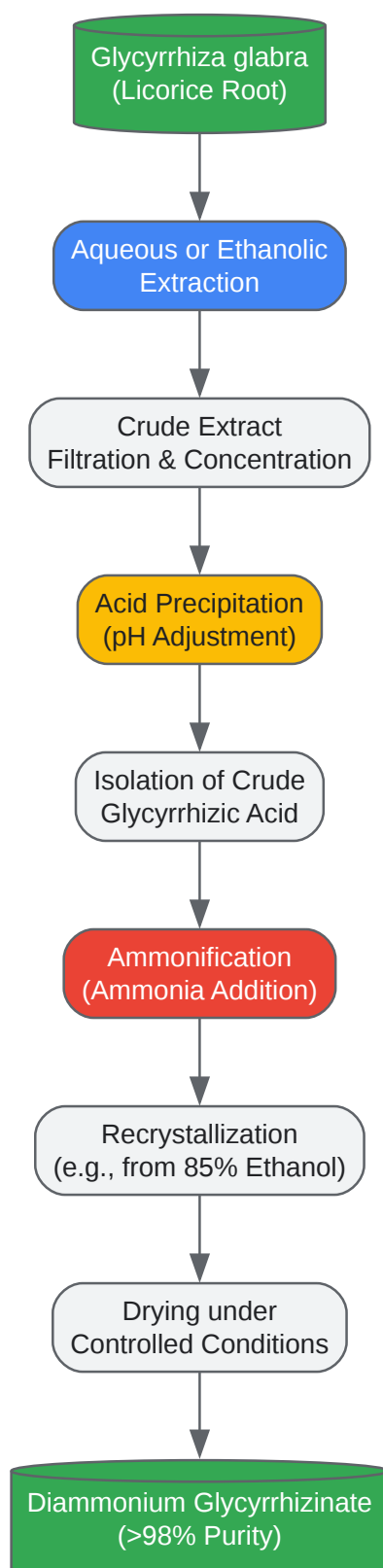
A summary of the key physicochemical properties of **Diammonium Glycyrrhizinate** is presented below.

Property	Value	References
CAS Number	79165-06-3	[7] [9] [10]
Molecular Formula	C ₄₂ H ₆₂ O ₁₆ ·2H ₃ N (or C ₄₂ H ₆₈ N ₂ O ₁₆)	[6] [7] [9]
Molecular Weight	~857.0 g/mol	[7] [9] [11]
Appearance	White to off-white powder or crystalline flakes	[12]
Purity (Typical)	≥98% (by HPLC)	[7] [11]
Solubility	Soluble in water, DMSO, methanol, ethanol	[4] [11] [12]
Chemical Family	Triterpenoids	[7] [11]

Synthesis and Purification

The commercial production of **Diammonium Glycyrrhizinate** does not typically involve a total chemical synthesis due to the complexity of the molecule. Instead, it is primarily isolated from a natural source, the roots of Glycyrrhiza species, and then subjected to chemical modification.

[\[2\]](#) The general process involves the extraction of the parent compound, glycyrrhizic acid, followed by its conversion to the diammonium salt.



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Diagram 2: General workflow for the extraction and synthesis of DG.

Experimental Protocol: Ammonification of Glycyrrhizic Acid

The following is a generalized protocol synthesized from common industrial practices for converting glycyrrhizic acid or its monoammonium salt into the diammonium salt.[\[13\]](#)[\[14\]](#)

- **Dissolution:** A specified quantity of monoammonium glycyrrhizinate or purified glycyrrhizic acid is used as the starting material. It is dissolved in a protic solvent, such as water or an aqueous-ethanolic mixture.[\[14\]](#) The volume of the solvent is typically 5-8 times the mass of the starting material.[\[13\]](#)
- **Ammonification:** Aqueous ammonia or ammonia gas is carefully added to the solution with continuous stirring. The addition is monitored to control the reaction stoichiometry.
- **pH Control and Monitoring:** The pH of the solution is adjusted to a range of 4.5 to 9.0 to ensure the formation of the diammonium salt.[\[14\]](#) The ammonium radical content can be precisely monitored during this step using methods like indophenol blue colorimetry to confirm the reaction endpoint.[\[14\]](#)
- **Isomerization (Optional):** In some processes, particularly when converting the 18 β -isomer to the 18 α -isomer, the reaction is heated to 75-85°C for 6-8 hours under alkaline conditions.[\[13\]](#) The isomeric ratio is monitored using High-Performance Liquid Chromatography (HPLC).
- **Crystallization and Purification:** The resulting **Diammonium Glycyrrhizinate** is often purified by repeated recrystallization from a solvent such as 85% ethanol to achieve high purity suitable for pharmaceutical use.[\[14\]](#)
- **Drying:** The purified crystals are dried using a suitable method, such as vacuum drying, to yield the final product.

Key Experimental Parameters

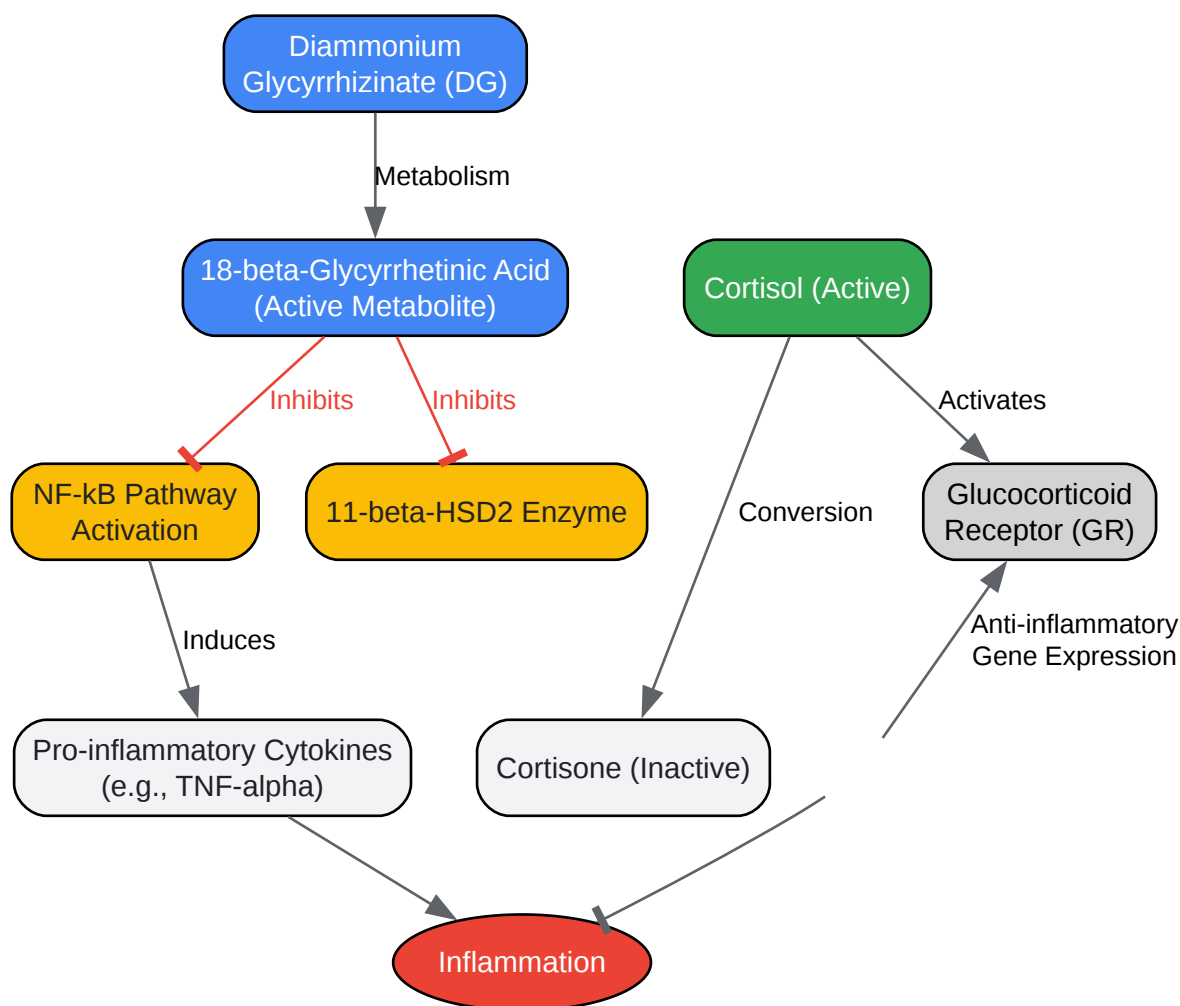
The table below summarizes critical quantitative data for the synthesis process.

Parameter	Value/Range	Purpose	Reference
Solvent-to-Substrate Ratio	5-8 : 1 (v/w)	Ensures complete dissolution of starting material	[13]
Reaction Temperature	75 - 85 °C	Promotes isomerization (if required)	[13]
Reaction Time	6 - 8 hours	Allows for completion of isomerization	[13]
Final pH (Ammonification)	4.5 - 9.0	Ensures formation of the diammonium salt	[14]
Final pH (Acidification Yield)	2.5 - 3.5	Optimizes yield during acid precipitation step	[13]
Purification Solvent	85% Ethanol	Used for recrystallization to achieve high purity	[14]

Mechanism of Action: Anti-inflammatory Signaling

The biological activity of **Diammonium Glycyrrhizinate** is primarily mediated by its active metabolite, 18 β -glycyrrhetic acid. A key mechanism underlying its anti-inflammatory effects is the inhibition of the enzyme 11 β -hydroxysteroid dehydrogenase type 2 (11 β -HSD2).[3][4] This enzyme is responsible for converting active cortisol into inactive cortisone. By inhibiting 11 β -HSD2, glycyrrhetic acid increases the local concentration of cortisol in tissues like the kidneys and inflammatory sites, thereby potentiating its anti-inflammatory action.

Furthermore, DG has been shown to modulate crucial inflammatory signaling pathways. It can inhibit the activation of nuclear factor-kappa B (NF- κ B), a transcription factor that governs the expression of numerous pro-inflammatory genes, including cytokines like TNF- α . [3]



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Diagram 3: Anti-inflammatory signaling pathway of **Diammonium Glycyrrhizinate**.

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- To cite this document: BenchChem. [The chemical structure and synthesis of Diammonium Glycyrrhizinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155437#the-chemical-structure-and-synthesis-of-diammonium-glycyrrhizinate]

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